

Synthesis and characterization of 2-(p-Bromophenoxy)ethanol

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Compound of Interest

Compound Name: 2-(p-Bromophenoxy)ethanol

CAS No.: 34743-88-9

Cat. No.: B129414

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An In-depth Technical Guide to the Synthesis and Characterization of **2-(p-Bromophenoxy)ethanol**

Introduction: A Versatile Aryloxyalkanol Building Block

2-(p-Bromophenoxy)ethanol is a valuable chemical intermediate distinguished by its unique trifecta of functional groups: a primary alcohol, an ether linkage, and a brominated aromatic ring. This combination makes it a highly versatile building block in the fields of organic synthesis and medicinal chemistry. The terminal hydroxyl group offers a reactive site for a wide array of chemical transformations, including oxidation and esterification. The ether bond provides structural stability, while the bromine atom on the phenyl ring is a key handle for introducing further molecular complexity through powerful cross-coupling reactions.^[1]

This guide provides a comprehensive overview of the synthesis, characterization, and application of **2-(p-Bromophenoxy)ethanol**, grounded in established chemical principles and field-proven methodologies. It is designed to serve as a practical resource for researchers and

drug development professionals seeking to leverage this compound in their synthetic endeavors.

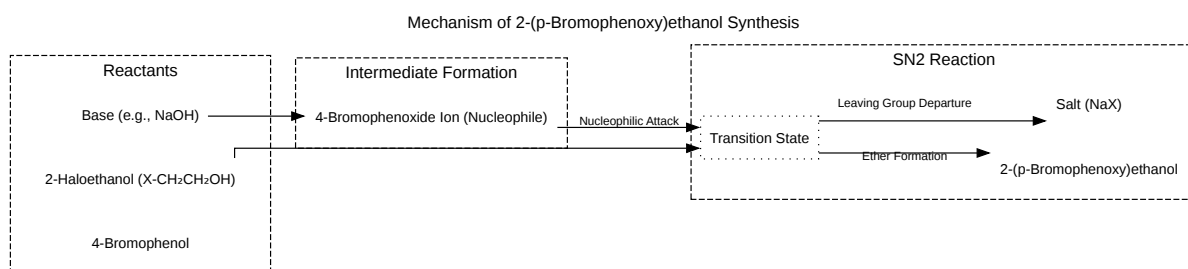
Part 1: Synthesis via Williamson Etherification

The most direct and widely adopted method for preparing **2-(p-Bromophenoxy)ethanol** is the Williamson ether synthesis.^[1] This classic organic reaction, first developed in the 1850s, remains a cornerstone of ether synthesis due to its reliability and broad applicability.^{[2][3]}

Principle and Mechanism

The synthesis proceeds via a bimolecular nucleophilic substitution (S_N2) mechanism.^{[3][4][5]} The reaction is initiated by the deprotonation of a weakly acidic phenol (4-bromophenol) using a strong base to form a potent nucleophile, the corresponding phenoxide ion. This phenoxide then attacks the electrophilic carbon of a primary alkyl halide (in this case, a 2-haloethanol), displacing the halide leaving group in a single, concerted step to form the ether linkage.^{[2][3]}

The choice of a primary alkyl halide is critical. Secondary and tertiary halides are prone to undergoing a competing E2 elimination reaction, which would produce an alkene as an undesired byproduct, particularly when a sterically unhindered and strong base like the phenoxide is used.^{[4][5][6]}



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Caption: Williamson Ether Synthesis Workflow.

Detailed Experimental Protocol

This protocol is a representative example and should be adapted and optimized based on laboratory conditions and scale.

Materials:

- 4-Bromophenol
- 2-Chloroethanol or 2-Bromoethanol
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- Ethanol (or a suitable polar aprotic solvent like DMF)
- Diethyl ether (for extraction)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- **Phenoxide Formation:** In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 4-bromophenol (1.0 eq) in ethanol. To this solution, add a stoichiometric amount of powdered sodium hydroxide (1.0 eq). Stir the mixture at room temperature for 15-20 minutes to ensure complete formation of the sodium 4-bromophenoxide salt.
- **Nucleophilic Substitution:** Add 2-chloroethanol (1.1 eq) to the reaction mixture. While 2-bromoethanol could also be used and has a better leaving group, 2-chloroethanol is often chosen for its lower cost and toxicity.

- **Reaction:** Heat the mixture to reflux (approximately 78 °C for ethanol) and maintain the reflux for 4-8 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the ethanol under reduced pressure using a rotary evaporator.
- **Extraction:** To the resulting residue, add deionized water and extract the aqueous layer three times with diethyl ether.^[7] Combine the organic extracts.
- **Washing:** Wash the combined organic layer sequentially with a saturated sodium bicarbonate solution (to remove any unreacted phenol) and then with brine (to remove residual water).^[7]
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate the solvent under reduced pressure to yield the crude product.
- **Purification:** The crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or hexanes/ethyl acetate) or by flash column chromatography on silica gel to yield pure **2-(p-Bromophenoxy)ethanol**.^[8]

Part 2: Physicochemical Properties and Characterization

Thorough characterization is essential to confirm the identity and purity of the synthesized product.

Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₈ H ₉ BrO ₂	^[9]
Molecular Weight	217.06 g/mol	^[9]
Appearance	White to off-white solid	
Melting Point	53-55 °C	
Boiling Point	184 °C at 20 mmHg	
CAS Number	34743-88-9	^[9]

Spectroscopic and Chromatographic Analysis

¹H NMR Spectroscopy: The proton NMR spectrum provides definitive structural information. The expected chemical shifts (in CDCl₃) are influenced by the electronegativity of adjacent atoms (oxygen) and the anisotropic effects of the aromatic ring.

Protons	Predicted δ (ppm)	Multiplicity	Integration	Rationale
Ar-H (ortho to O)	~6.8-7.0	Doublet (d)	2H	Shielded by the electron-donating ether oxygen.
Ar-H (ortho to Br)	~7.3-7.5	Doublet (d)	2H	Deshielded by the electron-withdrawing bromine.
-O-CH ₂ -	~4.1	Triplet (t)	2H	Deshielded by the adjacent ether oxygen.
-CH ₂ -OH	~3.9	Triplet (t)	2H	Deshielded by the adjacent hydroxyl group. [10]
-OH	~2.0-3.0	Broad Singlet (s)	1H	Chemical shift is variable and depends on concentration and solvent; often exchanges with D ₂ O. [10] [11]

¹³C NMR Spectroscopy: The carbon NMR spectrum reveals the number of unique carbon environments.

Carbon	Predicted δ (ppm)	Rationale
C-O (Aromatic)	~158	Attached to the highly electronegative oxygen.
C-H (Aromatic)	~116, 133	Standard aromatic region, split by substituents.
C-Br (Aromatic)	~115	Attached to bromine, downfield shift.
-O-CH ₂ -	~69	Aliphatic carbon attached to ether oxygen.
-CH ₂ -OH	~61	Aliphatic carbon attached to hydroxyl oxygen. ^[10]

Infrared (IR) Spectroscopy: IR spectroscopy is used to identify the key functional groups present in the molecule.

- O-H Stretch: A strong, broad absorption band in the region of 3200-3500 cm⁻¹.
- Aromatic C-H Stretch: Medium to weak bands above 3000 cm⁻¹.
- Aliphatic C-H Stretch: Medium bands in the region of 2850-3000 cm⁻¹.
- Aromatic C=C Stretch: Medium absorptions around 1580 cm⁻¹ and 1480 cm⁻¹.
- C-O-C Stretch (Ether): A strong, characteristic band around 1240 cm⁻¹ (aryl-alkyl ether).
- C-Br Stretch: A weak to medium band in the fingerprint region, typically 500-650 cm⁻¹.

Mass Spectrometry (MS): Mass spectrometry confirms the molecular weight and provides fragmentation information.

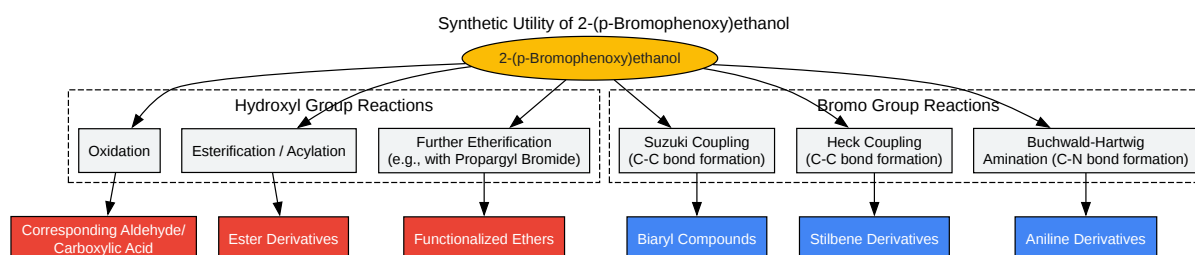
- Molecular Ion (M⁺): The spectrum will show a prominent molecular ion peak. A key feature is the isotopic pattern characteristic of bromine. There will be two peaks of nearly equal intensity: one for the molecule containing the ⁷⁹Br isotope (M⁺) and another for the molecule

with the ^{81}Br isotope ($M+2$).^[9] For **2-(p-Bromophenoxy)ethanol**, these would appear at $m/z = 216$ and $m/z = 218$.

High-Performance Liquid Chromatography (HPLC): Reverse-phase HPLC can be effectively used to assess the purity of the final compound and to separate it from starting materials or byproducts.^[12] A typical mobile phase might consist of acetonitrile and water with a small amount of acid modifier like formic or phosphoric acid.^[12]

Part 3: Synthetic Utility and Applications

2-(p-Bromophenoxy)ethanol is not an end-product but a versatile platform for constructing more complex molecules.^[1] Its synthetic potential stems from the ability to selectively modify its distinct functional regions.



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Caption: Key reaction pathways for **2-(p-Bromophenoxy)ethanol**.

- **Medicinal Chemistry:** The core structure has been incorporated into molecules investigated as potent renin inhibitors, highlighting its potential as a scaffold in drug discovery.^[1]
- **Cross-Coupling Reactions:** The aryl bromide is a prime substrate for palladium-catalyzed cross-coupling reactions. This allows for the straightforward formation of carbon-carbon (e.g., Suzuki, Heck, Sonogashira couplings) or carbon-heteroatom (e.g., Buchwald-Hartwig

amination) bonds, enabling the synthesis of a diverse library of substituted phenoxyethanol derivatives.[\[1\]](#)

- **Hydroxyl Group Modification:** The primary alcohol can be easily oxidized to the corresponding aldehyde or carboxylic acid, or converted into esters, ethers, and other functional groups, further expanding its synthetic versatility.[\[1\]](#)

Part 4: Safety and Handling

Proper safety precautions are mandatory when handling **2-(p-Bromophenoxy)ethanol** and the reagents used in its synthesis.

Hazard Information (GHS)	
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed. [13]
H315: Causes skin irritation. [13] [14]	
H319: Causes serious eye irritation. [13] [14]	
H335: May cause respiratory irritation. [14]	

Handling and Personal Protective Equipment (PPE):

- **Engineering Controls:** Handle in a well-ventilated area, preferably within a chemical fume hood.
- **Eye Protection:** Wear chemical safety goggles or a face shield.[\[15\]](#)
- **Skin Protection:** Wear compatible chemical-resistant gloves (e.g., nitrile).[\[15\]](#)
- **Respiratory Protection:** For handling fine powders, a dust mask (e.g., N95) is recommended. Avoid breathing dust or vapors.[\[14\]](#)
- **Storage:** Store in a tightly sealed container in a cool, dry place away from incompatible materials.[\[14\]](#)

Conclusion

2-(p-Bromophenoxy)ethanol is a readily accessible and highly functionalized intermediate. Its synthesis via the robust Williamson ether reaction is straightforward and efficient. The compound's identity and purity can be rigorously confirmed through a standard suite of spectroscopic and chromatographic techniques. The true value of this molecule lies in its capacity as a versatile starting material, offering three distinct points for chemical modification that enable the rapid assembly of complex molecular architectures for applications in materials science and medicinal chemistry.

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